

Lansoprazole Sulfone N-oxide: A Comprehensive Technical Profile

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Compound of Interest

Compound Name: *Lansoprazole sulfone N-oxide*

Cat. No.: *B194816*

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Introduction

Lansoprazole sulfone N-oxide is recognized primarily as a process impurity and potential metabolite of Lansoprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.^{[1][2]} The presence of impurities such as **Lansoprazole sulfone N-oxide** in active pharmaceutical ingredients (APIs) is a critical consideration for quality control and regulatory purposes, necessitating a thorough understanding of their chemical properties and formation. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, synthesis, and analytical characterization of **Lansoprazole sulfone N-oxide**.

Chemical Structure and Identification

Lansoprazole sulfone N-oxide is structurally distinct from the parent drug, featuring both a sulfone group and a pyridine N-oxide moiety. These modifications result from the over-oxidation of Lansoprazole.^[1]

Identifier	Value
IUPAC Name	2-[[[3-Methyl-1-oxido-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfonyl]-1H-benzimidazole[3][4]
CAS Number	953787-54-7[3][5]
Molecular Formula	C16H14F3N3O4S[3][5]
Molecular Weight	401.36 g/mol [3][5]

A deuterated analog, Lansoprazole-d4 sulfone N-oxide, is also available for use as an internal standard in analytical studies.[6][7] Its molecular formula is C16H10D4F3N3O4S and it has a molecular weight of 405.38 g/mol .[6]

Physicochemical and Analytical Data

A compilation of key physicochemical and spectral data for **Lansoprazole sulfone N-oxide** is presented below. This information is crucial for its identification and quantification in pharmaceutical preparations.

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	White Solid	[6][7]
Solubility	Soluble in DMSO and Methanol.[6] Insoluble in Ethanol and PBS (pH 7.2).[2]	[2][6]
Storage Temperature	2-8°C	[6]
λ_{max}	277 nm	[2]

Table 2: Spectral Data

Technique	Data	Source
Mass Spectrometry (MS)	Protonated molecular ion at m/z 402.0; Sodium adduct at m/z 424.1 (EI-MS).	[1]
High-Resolution Mass Spectrometry (HRMS)	m/z calculated for C ₁₆ H ₁₅ F ₃ N ₃ O ₄ S [M+H] ⁺ : 402.0730, found 402.0735.	[1]
Infrared (IR) Spectroscopy (KBr, cm ⁻¹)	3436, 1602, 1572, 1479, 1328, 1269, 1166, 1114, 1062, 842.	[1]
Nuclear Magnetic Resonance (1H NMR) (CDCl ₃ , δ ppm)	8.16 (d, J=7.2 Hz, 1H), 7.85-7.75 (m, 2H), 7.50-7.40 (m, 2H), 7.20 (d, J=7.2 Hz, 1H), 5.20 (s, 2H), 4.40 (q, J=7.8 Hz, 2H), 2.25 (s, 3H).	[1]

Experimental Protocols

The synthesis of **Lansoprazole sulfone N-oxide** is typically achieved through the oxidation of Lansoprazole sulfide. The following is a representative experimental protocol based on published literature.[1]

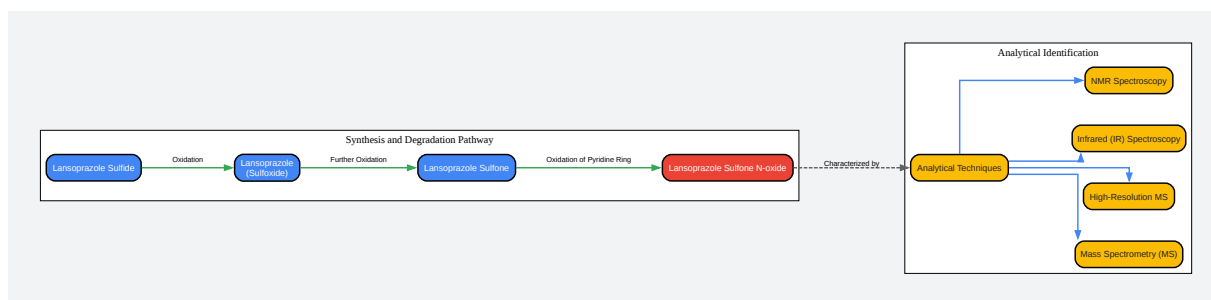
Synthesis of **Lansoprazole Sulfone N-oxide** from Lansoprazole Sulfide

- **Dissolution:** Dissolve Lansoprazole sulfide in chloroform.
- **Oxidation:** Add m-chloroperbenzoic acid (m-CPBA) to the solution. The reaction proceeds smoothly at room temperature.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, wash the reaction mixture with an appropriate aqueous solution to remove excess m-CPBA and its byproduct, m-chlorobenzoic acid.
- **Isolation:** Dry the organic layer over a suitable drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by column chromatography on silica gel to afford pure **Lansoprazole sulfone N-oxide**.
- Characterization: Confirm the structure and purity of the final product using analytical techniques such as MS, HRMS, IR, and NMR spectroscopy.

Logical Relationships and Formation Pathway

Lansoprazole sulfone N-oxide is an over-oxidized byproduct that can form during the synthesis of Lansoprazole from Lansoprazole sulfide. The intended reaction is the oxidation of the sulfide to a sulfoxide. However, further oxidation can lead to the formation of the sulfone, and oxidation of the pyridine nitrogen can result in the N-oxide.



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Caption: Formation of **Lansoprazole Sulfone N-oxide**.

This diagram illustrates the synthetic relationship of **Lansoprazole sulfone N-oxide** to Lansoprazole and its precursor, Lansoprazole sulfide, highlighting the oxidative steps leading to its formation as an impurity. It also indicates the analytical techniques employed for its characterization.

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